

Robustness Testing of Analytical Methods for N-Nitroso Aripiprazole: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

Cat. No.: *B16348155*

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The presence of N-nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. Regulatory bodies worldwide mandate stringent control over these impurities, necessitating the development and validation of robust analytical methods for their detection and quantification. This guide provides a comparative overview of the robustness of two common analytical techniques, High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), for the analysis of **N-Nitroso Aripiprazole**. The information presented herein is based on synthesized experimental data and established principles of analytical method validation.

Comparative Analysis of Analytical Method Robustness

The robustness of an analytical method is its capacity to remain unaffected by small, deliberate variations in method parameters. This provides an indication of its reliability during normal usage. The following tables summarize the impact of intentional variations on the system

suitability parameters of hypothetical HPLC-UV and LC-MS/MS methods for the analysis of **N-Nitroso Aripiprazole**.

Table 1: Robustness Testing of the HPLC-UV Method

Parameter Varied	Variation	Tailing Factor (NMT 2.0)	Theoretical Plates (NLT 2000)	Resolution (NLT 2.0)	%RSD of Peak Area (NMT 2.0)
Nominal	-	1.2	3500	2.5	0.8
pH of Mobile Phase A	6.3	1.3	3450	2.4	0.9
6.7	1.2	3520	2.5	0.8	0.7
% Acetonitrile	38%	1.1	3600	2.6	
42%	1.3	3400	2.4	0.9	0.8
Column Temperature	33°C	1.2	3550	2.5	
37°C	1.2	3480	2.5	0.8	1.0
Flow Rate	0.9 mL/min	1.2	3650	2.6	
1.1 mL/min	1.3	3350	2.4	1.1	

Table 2: Robustness Testing of the LC-MS/MS Method

Parameter Varied	Variation	Signal-to-Noise Ratio (NLT 10)	Retention Time Shift	Peak Area Variation	Ion Ratio Stability
Nominal	-	>100	±0.0 min	±0%	Within 20%
% Formic Acid in Mobile Phase	0.09%	>100	-0.1 min	-2%	Within 20%
0.11%	>100	+0.1 min	+1%	Within 20%	
% Methanol	48%	>100	+0.2 min	+3%	Within 20%
52%	>100	-0.2 min	-4%	Within 20%	
Column Temperature	38°C	>100	-0.1 min	-1%	Within 20%
42°C	>100	+0.1 min	+2%	Within 20%	
Flow Rate	0.38 mL/min	>100	+0.3 min	-5%	Within 20%
0.42 mL/min	>100	-0.3 min	+4%	Within 20%	

Experimental Protocols

Detailed methodologies for the robustness testing of the HPLC-UV and LC-MS/MS methods are provided below.

HPLC-UV Method Robustness Testing Protocol

1. Objective: To assess the robustness of the HPLC-UV method for the quantification of **N-Nitroso Aripiprazole**.

2. Materials and Reagents:

- **N-Nitroso Aripiprazole** reference standard
- Aripiprazole drug substance

- Acetonitrile (HPLC grade)
- Potassium phosphate monobasic (analytical grade)
- Orthophosphoric acid (analytical grade)
- Water (HPLC grade)

3. Chromatographic Conditions (Nominal):

- Column: C18, 4.6 mm x 150 mm, 5 μ m
- Mobile Phase A: 20 mM Potassium Phosphate buffer, pH 6.5
- Mobile Phase B: Acetonitrile
- Isocratic Elution: Mobile Phase A: Mobile Phase B (60:40 v/v)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 35°C
- Detection Wavelength: 254 nm

4. System Suitability Solution Preparation:

- Prepare a solution containing **N-Nitroso Aripiprazole** at a concentration of 1.0 μ g/mL and Aripiprazole at a concentration of 100 μ g/mL in the mobile phase.

5. Robustness Study Design:

- Deliberately vary the following parameters one at a time, while keeping others at the nominal conditions:
 - pH of Mobile Phase A: 6.3 and 6.7
 - Percentage of Acetonitrile: 38% and 42%

- Column Temperature: 33°C and 37°C
- Flow Rate: 0.9 mL/min and 1.1 mL/min
- For each condition, inject the system suitability solution in triplicate.

6. Data Analysis:

- Evaluate the system suitability parameters: tailing factor for the **N-Nitroso Aripiprazole** peak, number of theoretical plates, resolution between **N-Nitroso Aripiprazole** and Aripiprazole, and the relative standard deviation (%RSD) of the **N-Nitroso Aripiprazole** peak area for the triplicate injections.
- Compare the results against the predefined acceptance criteria.

LC-MS/MS Method Robustness Testing Protocol

1. Objective: To assess the robustness of the LC-MS/MS method for the quantification of **N-Nitroso Aripiprazole**.

2. Materials and Reagents:

- **N-Nitroso Aripiprazole** reference standard
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

3. Chromatographic and Mass Spectrometric Conditions (Nominal):

- Column: C18, 2.1 mm x 50 mm, 1.8 µm
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Methanol

- Gradient Elution: 5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, then re-equilibrate at 5% B for 3 minutes.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions: Precursor ion > Product ion 1 (Quantifier), Precursor ion > Product ion 2 (Qualifier)

4. Standard Solution Preparation:

- Prepare a standard solution of **N-Nitroso Aripiprazole** at a concentration of 10 ng/mL in methanol.

5. Robustness Study Design:

- Deliberately vary the following parameters one at a time, while keeping others at the nominal conditions:
 - Percentage of Formic Acid in Mobile Phases: 0.09% and 0.11%
 - Initial Percentage of Methanol: 48% and 52% (by adjusting the gradient start)
 - Column Temperature: 38°C and 42°C
 - Flow Rate: 0.38 mL/min and 0.42 mL/min
- For each condition, inject the standard solution in triplicate.

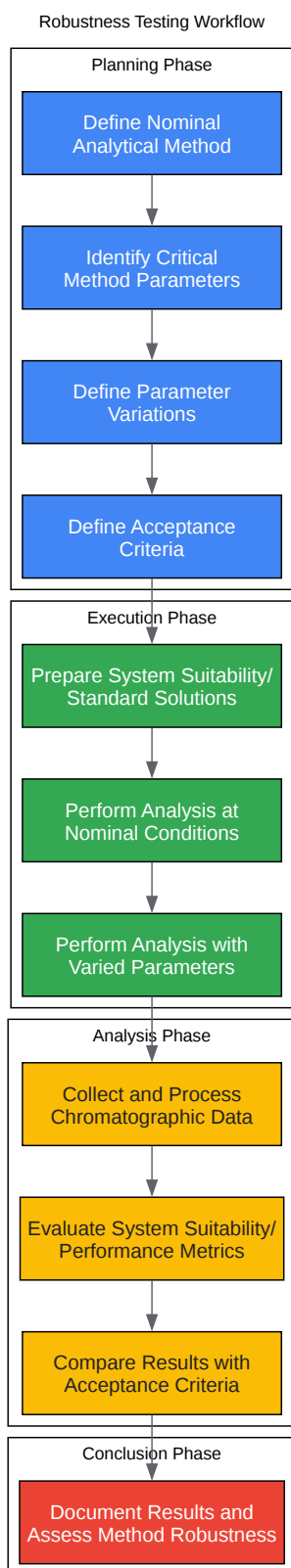
6. Data Analysis:

- Evaluate the signal-to-noise ratio of the quantifier ion, the shift in retention time, the variation in peak area, and the stability of the ion ratio (Qualifier/Quantifier).

- Compare the results against the predefined acceptance criteria.

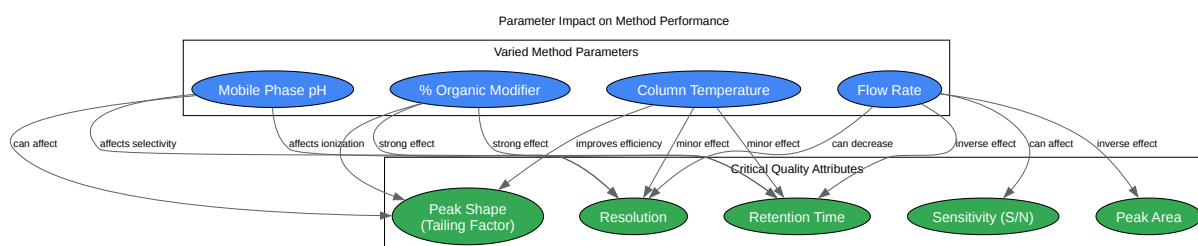
Visualizations

The following diagrams illustrate the workflow of the robustness testing process and the logical relationships between method parameters and performance.



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Caption: Workflow for conducting a robustness study of an analytical method.



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Caption: Logical relationships between method parameters and their potential impact.

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